

Application Notes and Protocols for BAY1125976

Stock Solution Preparation

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Compound of Interest

Compound Name: BAY1125976

Cat. No.: B605920

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Introduction

BAY1125976 is a potent and selective allosteric inhibitor of AKT1 and AKT2, crucial kinases in the PI3K/AKT/mTOR signaling pathway.[1][2] This pathway is frequently dysregulated in cancer, making it a key target for therapeutic intervention.[1][3] Accurate preparation of **BAY1125976** stock solutions is critical for reliable and reproducible experimental results in preclinical research. These application notes provide a detailed protocol for the preparation, storage, and handling of **BAY1125976** stock solutions for use by researchers, scientists, and drug development professionals.

Mechanism of Action

BAY1125976 selectively binds to an allosteric pocket formed by the kinase and pleckstrin homology (PH) domains of AKT1 and AKT2.[3][4] This binding prevents the conformational changes required for kinase activation and subsequent phosphorylation of downstream targets. [1] It potently inhibits AKT1 and AKT2 with IC50 values of 5.2 nM and 18 nM, respectively, while showing significantly less activity against AKT3.[5][6] This allosteric inhibition effectively blocks the PI3K/AKT/mTOR signaling cascade, leading to reduced cell proliferation and induction of apoptosis in cancer cells with an activated AKT pathway.[2][7]

Quantitative Data Summary

For ease of reference, the key quantitative data for **BAY1125976** is summarized in the table below.

Property	Value	Reference
Molecular Weight	383.45 g/mol	[4][5]
CAS Number	1402608-02-9	[4][5]
Chemical Formula	C23H21N5O	[4]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[5][8]
Solubility in DMSO	5 mg/mL to 25 mg/mL (Sonication may be required)	[8][9]
Recommended Stock Concentration	10 mM in DMSO	[10]
Storage of Solid Compound	-20°C for up to 3 years	[11]
Storage of Stock Solution	-80°C for up to 2 years; -20°C for up to 1 year	[6][9]

Experimental Protocol: Preparation of 10 mM BAY1125976 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BAY1125976** in DMSO.

Materials:

- **BAY1125976** powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

- (Optional) Sonicator

Procedure:

- Pre-weighing Preparation: Before opening, allow the vial of **BAY1125976** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- Weighing of **BAY1125976**: Carefully weigh the desired amount of **BAY1125976** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.83 mg of **BAY1125976**.
 - Calculation:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 383.45 \text{ g/mol} \times 1000 \text{ mg/g} = 3.83 \text{ mg}$
- Solvent Addition: Add the calculated volume of DMSO to the vial containing the weighed **BAY1125976**. To prepare 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Dissolution: Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. If necessary, brief sonication can be used to aid dissolution.^[8] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes.^[6]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).^{[6][9]} When needed, thaw a single aliquot for use.

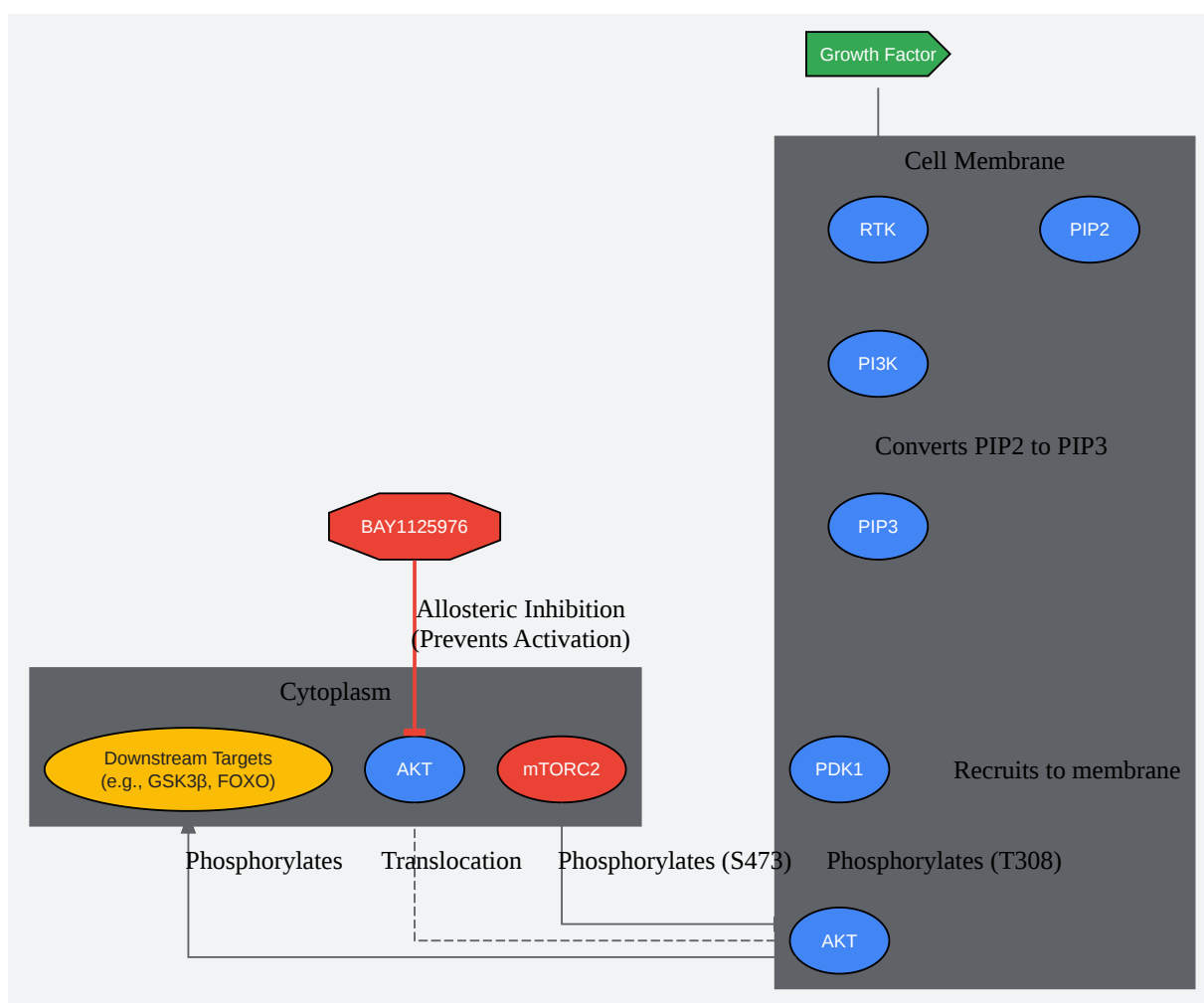
Safety Precautions:

- **BAY1125976** is a potent bioactive compound. Handle with care, using appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Work in a well-ventilated area or a chemical fume hood.

- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

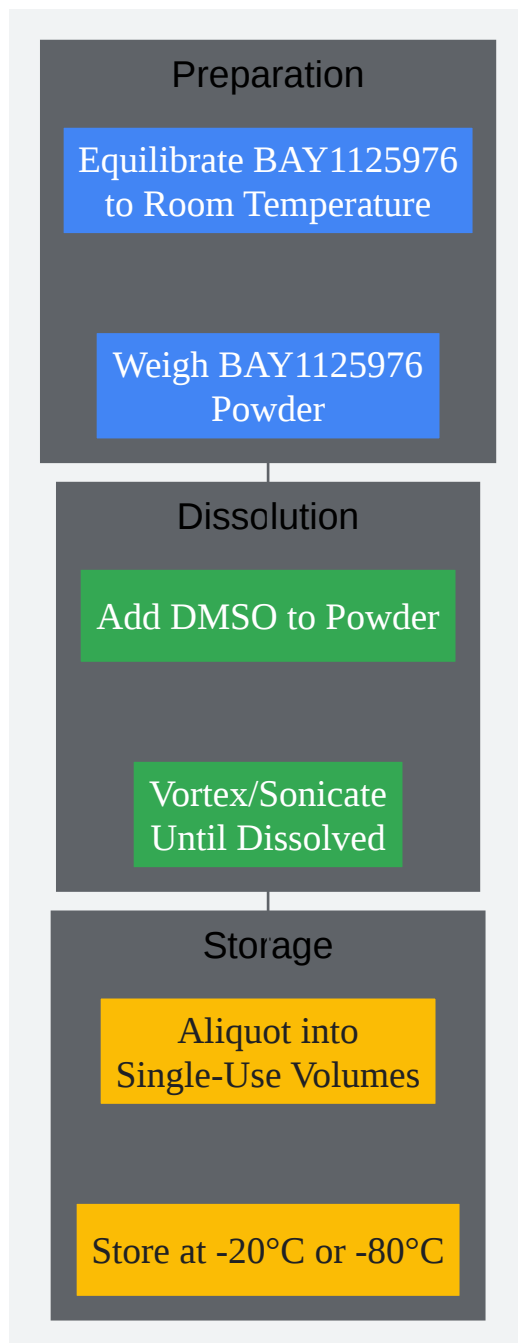
Visualizations

Below are diagrams illustrating the signaling pathway of AKT and the experimental workflow for preparing the **BAY1125976** stock solution.



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Caption: The PI3K/AKT signaling pathway and the inhibitory action of **BAY1125976**.



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